

# An In-depth Technical Guide on the Physical Properties of (2-Bromovinyl)trimethylsilane

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## Compound of Interest

Compound Name: (2-Bromovinyl)trimethylsilane

Cat. No.: B178746

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This technical guide provides a comprehensive overview of the core physical properties of **(2-Bromovinyl)trimethylsilane**, a versatile organosilane reagent. The information herein is intended to support research and development activities by providing key data and standardized experimental methodologies.

## Core Physical Properties

**(2-Bromovinyl)trimethylsilane** is a liquid organosilicon compound with the linear formula  $\text{BrCH=CHSi(CH}_3)_3$ .<sup>[1]</sup> It is recognized for its utility in organic synthesis, particularly in cross-coupling reactions. An accurate understanding of its physical properties is essential for its proper handling, application, and for the design of synthetic protocols.

## Quantitative Data Summary

The physical properties of **(2-Bromovinyl)trimethylsilane** have been compiled from various sources and are summarized in the table below for ease of reference and comparison.

Physical Property	Value	Units	Conditions
Molecular Weight	179.13	g/mol	-
Boiling Point	50-51	°C	at 52 mmHg
55	°C	at 42 mmHg	
Density	1.167	g/mL	at 25 °C
1.163	-	Specific Gravity	
Refractive Index	1.466	-	n <sub>20</sub> /D
Appearance	Liquid	-	-
Chemical Formula	C <sub>5</sub> H <sub>11</sub> BrSi	-	-
CAS Number	41309-43-7	-	-

Data sourced from multiple chemical suppliers and databases.[\[1\]](#)[\[2\]](#)[\[3\]](#)[\[4\]](#)[\[5\]](#)

## Experimental Protocols

While specific experimental reports on the determination of the physical properties for **(2-Bromovinyl)trimethylsilane** are not extensively detailed in the public domain, the following are standard methodologies that are broadly applicable for such liquid organic compounds.

### 3.1. Determination of Boiling Point (Micro Method)

The boiling point of a liquid is the temperature at which its vapor pressure equals the external pressure. For small sample volumes, the Thiele tube method is a common and effective procedure.[\[6\]](#)

- Apparatus: Thiele tube, thermometer, capillary tube (sealed at one end), small test tube, heating source (Bunsen burner or oil bath), and liquid paraffin or silicone oil.
- Procedure:
  - A small volume of **(2-Bromovinyl)trimethylsilane** is placed in the small test tube.

- The capillary tube is inverted and placed inside the test tube with the open end submerged in the liquid.
- The test tube assembly is attached to the thermometer and placed in the Thiele tube containing the heating oil.
- The Thiele tube is gently heated, causing a steady stream of bubbles to emerge from the capillary tube.
- The heat source is then removed, and the apparatus is allowed to cool.
- The boiling point is recorded as the temperature at which the liquid just begins to enter the capillary tube.[\[6\]](#)

### 3.2. Determination of Density (Oscillating U-tube Method)

Modern digital density meters, often operating on the oscillating U-tube principle, provide a rapid and accurate means of determining the density of liquids. This method is outlined in ASTM D4052.[\[7\]](#)[\[8\]](#)

- Apparatus: Digital density meter with an oscillating U-tube, syringe for sample injection.
- Procedure:
  - The instrument is calibrated using a certified density standard.
  - A small volume of **(2-Bromovinyl)trimethylsilane** is injected into the thermostatted oscillating U-tube.
  - The instrument measures the change in the oscillation frequency of the U-tube caused by the mass of the sample.
  - This frequency change is used to calculate the density of the sample, which is then displayed by the instrument.[\[9\]](#)[\[10\]](#)

### 3.3. Determination of Refractive Index (Abbe Refractometer)

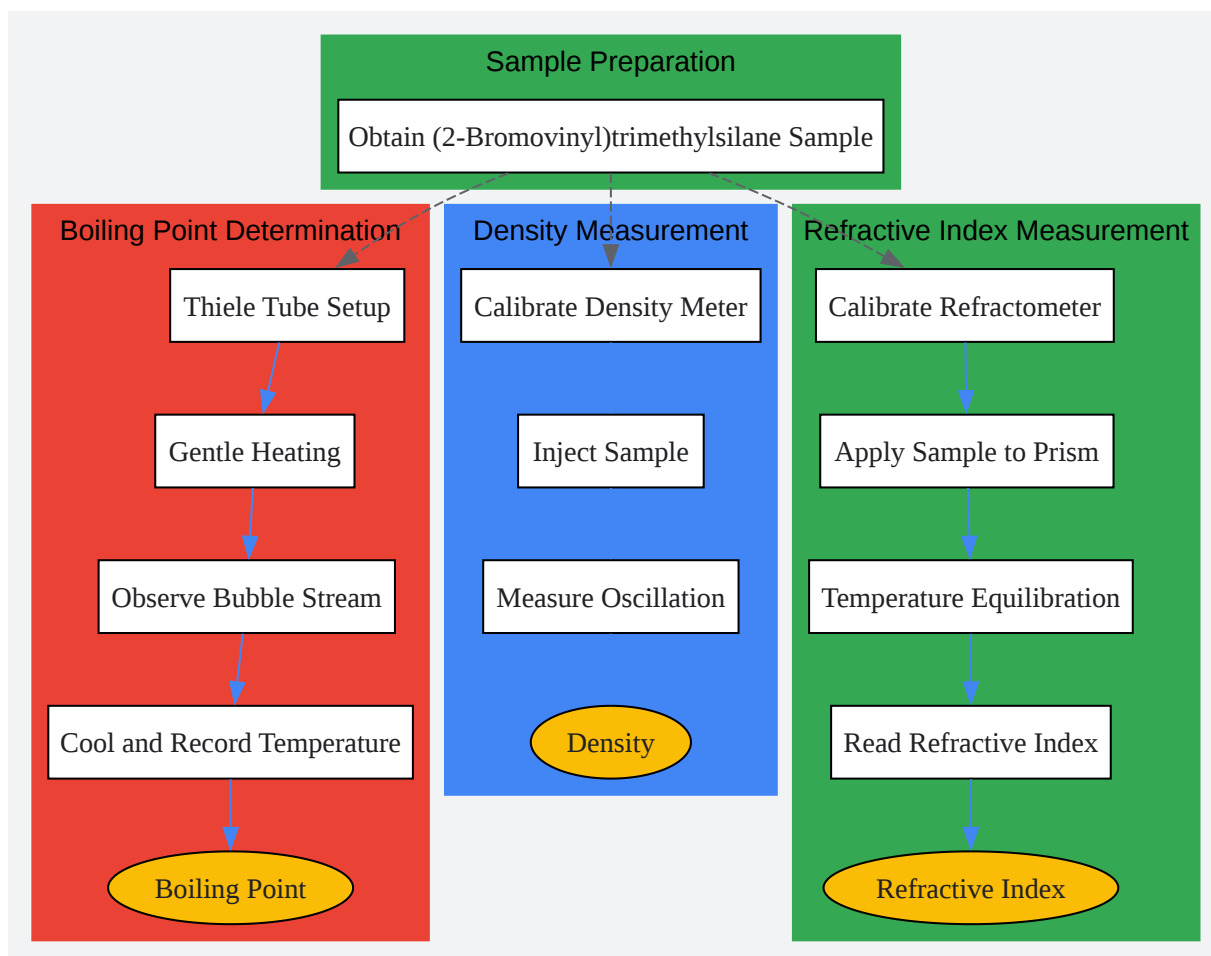
The refractive index is a fundamental physical property that can be used to identify and assess the purity of a liquid. The Abbe refractometer is a common instrument for this measurement, and the general procedure is described in ASTM D1218.<sup>[11][12]</sup>

- Apparatus: Abbe refractometer with a light source and a temperature-controlled prism.
- Procedure:
  - The refractometer is calibrated using a standard liquid of known refractive index.
  - A few drops of **(2-Bromovinyl)trimethylsilane** are placed on the surface of the prism.
  - The prism is closed, and the sample is allowed to equilibrate to the desired temperature (typically 20°C).
  - The light source is adjusted, and the refractometer is focused to obtain a sharp boundary line in the eyepiece.
  - The refractive index is read directly from the instrument's scale.

## Visualizations

### 4.1. Molecular Structure

The following diagram illustrates the molecular structure of **(2-Bromovinyl)trimethylsilane**.



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- To cite this document: BenchChem. [An In-depth Technical Guide on the Physical Properties of (2-Bromovinyl)trimethylsilane]. BenchChem, [2025]. [Online PDF]. Available at: [https://www.benchchem.com/product/b178746#physical-properties-of-2-bromovinyl-trimethylsilane]

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